

# A Technical Guide to the Solubility and Stability of Allura Red AC (E129)

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## Compound of Interest

Compound Name: E129

Cat. No.: B15611244

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Audience: Researchers, Scientists, and Drug Development Professionals

## Abstract

Allura Red AC, systematically known as the disodium salt of 6-hydroxy-5-[(2-methoxy-5-methyl-4-sulphophenyl)azo]-2-naphthalenesulfonic acid, is a synthetic azo dye designated as **E129** in the European Union and FD&C Red No. 40 in the United States.<sup>[1]</sup> Its vibrant red hue, high tinctorial strength, and cost-effectiveness have led to its widespread use in the food, beverage, pharmaceutical, and cosmetic industries.<sup>[2][3]</sup> For researchers and formulation scientists, a comprehensive understanding of its physicochemical properties, particularly its solubility in various solvent systems and its stability under different environmental conditions, is critical for ensuring product quality, efficacy, and shelf-life. This technical guide provides an in-depth review of the solubility and stability of **E129**, presents standardized experimental protocols for its characterization, and summarizes key quantitative data.

## Physicochemical Properties

Allura Red AC is a dark red, water-soluble powder or granule.<sup>[3][4]</sup> Its chemical structure, featuring an azo linkage (-N=N-) and sulfonate groups, is responsible for its color and aqueous solubility.

Property	Value	References
Chemical Name	Disodium 6-hydroxy-5-[(2-methoxy-5-methyl-4-sulfonatophenyl)diazenyl]naphthalene-2-sulfonate	[2]
Common Names	Allura Red AC, FD&C Red 40, Food Red 17	[2]
E Number	E129	
CAS Number	25956-17-6	
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[3][4]
Molecular Weight	496.42 g/mol	[2][3][4]
λ <sub>max</sub> (in water)	~504 nm	[2][4]

## Solubility Profile

The solubility of **E129** is dictated by the polarity of the solvent and temperature. The presence of two sulfonate groups in its structure renders it highly soluble in aqueous and other polar solvents.

## Solubility in Common Solvents

The following table summarizes the known solubility of **E129** in various solvents. It is important to note the conflicting reports regarding its solubility in ethanol, which may be due to differences in the ethanol concentration used in various studies.

Solvent	Temperature	Solubility (g/100 mL)	Qualitative Description	References
Water	25 °C	22	Freely Soluble / Highly Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Ethanol (95%)	Not Specified	-	Slightly Soluble	<a href="#">[1]</a> <a href="#">[6]</a>
Ethanol	Not Specified	-	Insoluble	<a href="#">[5]</a>
Ethanol (50%)	Not Specified	-	Slightly Soluble	<a href="#">[3]</a> <a href="#">[4]</a>
Glycerol	Not Specified	-	Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Propylene Glycol	Not Specified	-	Soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Grease / Oil	Not Specified	-	Insoluble	<a href="#">[1]</a> <a href="#">[6]</a>

## Experimental Protocol: Determination of Equilibrium Solubility

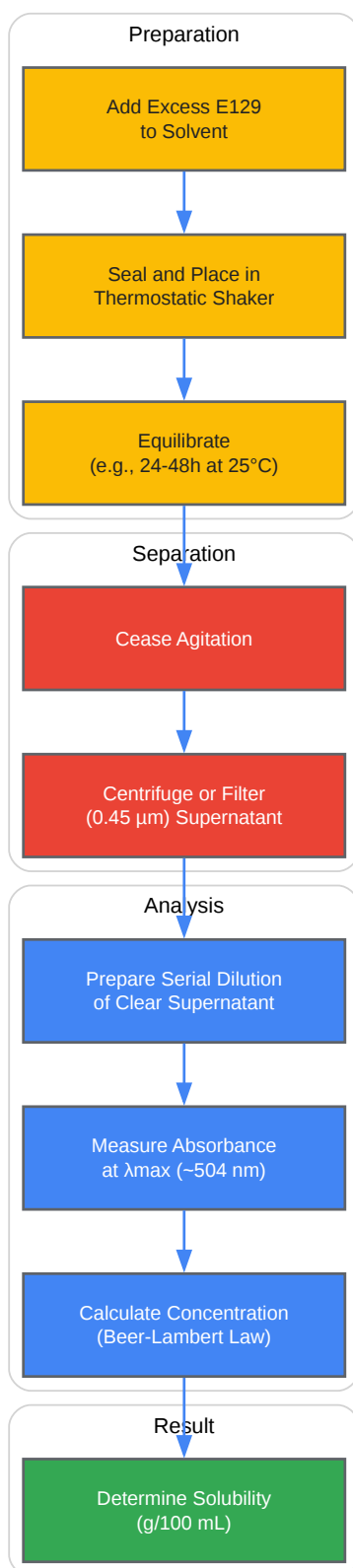
This protocol outlines a standard method for determining the solubility of **E129** in a given solvent using UV-Vis spectrophotometry.

Materials:

- **E129** powder
- Solvent of interest
- Volumetric flasks and pipettes
- Centrifuge or filtration apparatus (e.g., 0.45 µm syringe filters)
- Thermostatic shaker or water bath
- UV-Vis Spectrophotometer

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **E129** powder to a known volume of the solvent in a sealed container. The amount should be sufficient to ensure undissolved solids remain after equilibration.
- **Equilibration:** Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. To ensure complete separation of the solid from the liquid phase, centrifuge an aliquot of the suspension or filter it through a membrane filter (e.g., 0.45 µm PTFE or PVDF). This step must be performed quickly and at the same temperature to prevent precipitation or further dissolution.
- **Sample Dilution:** Accurately pipette a small volume of the clear, saturated supernatant into a volumetric flask and dilute with the same solvent to a concentration that falls within the linear range of a pre-established calibration curve.
- **Spectrophotometric Analysis:** Measure the absorbance of the diluted solution at **E129's** maximum absorption wavelength ( $\lambda_{\text{max}} \approx 504 \text{ nm}$  in water). Use the pure solvent as a blank.
- **Concentration Calculation:** Using the Beer-Lambert law ( $A = \epsilon bc$ ) and a standard calibration curve, calculate the concentration of **E129** in the diluted sample.
- **Solubility Determination:** Back-calculate the concentration in the original saturated solution, accounting for the dilution factor. The result is the equilibrium solubility of **E129** in that solvent at the specified temperature.



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Workflow for Determining Equilibrium Solubility.

## Stability Profile

**E129** generally exhibits good stability under conditions typically found in food and pharmaceutical processing, but it is susceptible to degradation under specific chemical and physical stresses.<sup>[7]</sup>

## Factors Affecting Stability

The stability of **E129** is influenced by pH, light, heat, and the presence of oxidizing or reducing agents.

Factor	Observation	References
pH	Good stability in the pH range of 3 to 8 with no appreciable change. The solution is red in acidic and neutral conditions and dark red in basic conditions.	[1][6]
Light	Generally reported as having "very good" stability to light. However, it is also described as "light sensitive," and photodegradation can occur under UV irradiation.	[1][6][8]
Heat	Good stability to heat and thermal processing. Degradation rate increases with temperature, but it is generally stable under typical cooking and pasteurization conditions.	[1][6][9]
Oxidizing Agents	Reports are contradictory. Some sources state "fair to poor" stability, while others claim "excellent resistance." It is known to be degraded by strong oxidizing agents like sodium hypochlorite (bleach).	[1][6][10]
Sugars	Shows no appreciable change in stability in 10% sugar systems.	[1][6]
Other	Good resistance to salt and acids like citric and tartaric acid. Tolerates sulfur dioxide well.	[1][6]

## Experimental Protocol: Kinetic Analysis of Oxidative Degradation

This protocol describes a method to evaluate the stability of **E129** in the presence of an oxidizing agent (e.g., sodium hypochlorite) by monitoring its degradation kinetics.

### Materials:

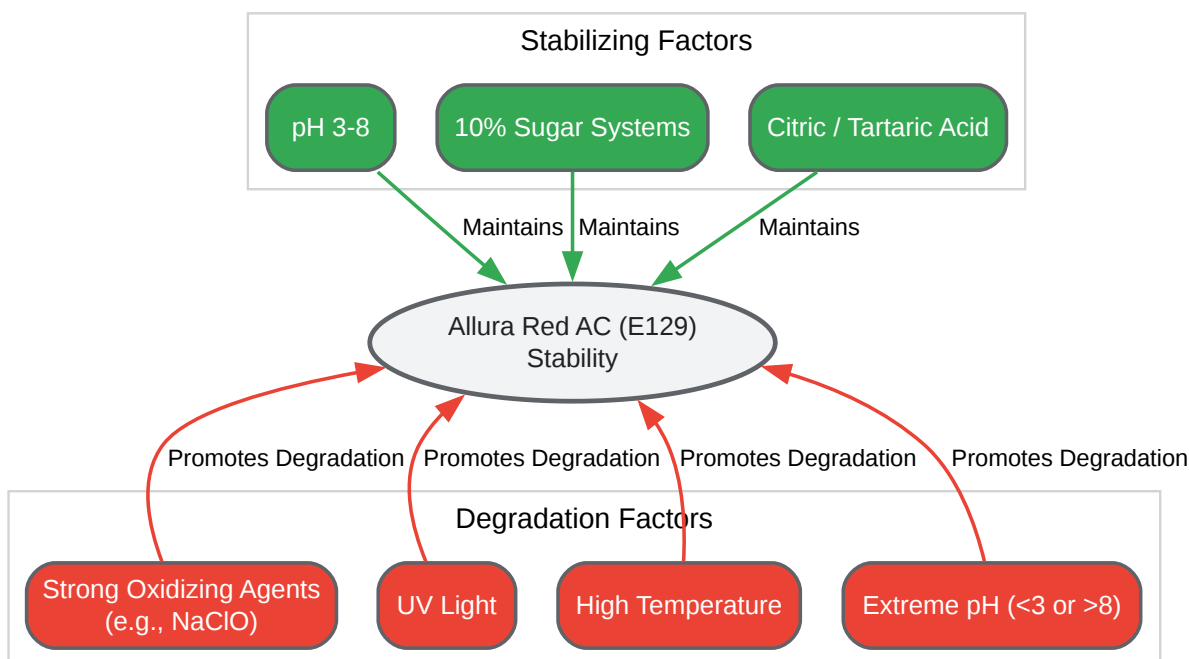
- Stock solution of **E129** of known concentration
- Degrading agent solution (e.g., commercial bleach, diluted to a known concentration of NaClO)
- Buffer solutions for pH control
- Deionized water
- UV-Vis Spectrophotometer with a thermostatted cuvette holder

### Procedure:

- **System Setup:** Set the spectrophotometer to kinetic mode to measure absorbance at  $\lambda_{\text{max}}$  (~504 nm) at regular time intervals (e.g., every 5 seconds). Set the temperature of the cuvette holder to the desired value (e.g., 25 °C).
- **Reagent Preparation:** In a cuvette, pipette the required volumes of buffer and **E129** stock solution. Dilute with deionized water to a final volume that will accommodate the addition of the degrading agent (e.g., total volume of 3 mL). The initial **E129** concentration should yield an absorbance value within the optimal range of the instrument (typically 0.1 - 1.0).
- **Blank Measurement:** Use a cuvette containing the buffer and deionized water to zero the instrument.
- **Reaction Initiation:** Place the cuvette with the **E129** solution in the spectrophotometer. To initiate the reaction, rapidly add a known volume of the degrading agent solution, mix quickly by inversion or with a pipette, and immediately start the kinetic measurement.



- Data Acquisition: Record the absorbance at  $\lambda_{\text{max}}$  as a function of time until the reaction is complete or has progressed significantly (e.g., for 5-10 minutes). The absorbance will decrease as the **E129** chromophore is destroyed.
- Data Analysis:
  - Convert the absorbance data to concentration at each time point using the Beer-Lambert law.
  - Plot concentration versus time to observe the reaction rate.
  - To determine the reaction order, plot  $\ln[\text{E129}]$  vs. time (for first-order kinetics) and  $1/[\text{E129}]$  vs. time (for second-order kinetics). The plot that yields a straight line indicates the order of the reaction with respect to **E129**. The degradation of **E129** often follows pseudo-first-order kinetics.[8]
  - The slope of the linear plot gives the rate constant (k).



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Factors Influencing the Stability of **E129**.

## Conclusion

Allura Red AC (**E129**) is a versatile colorant characterized by high solubility in water and other polar solvents like glycerol and propylene glycol. It is generally stable across a wide pH range (3-8) and to heat encountered in standard processing, making it suitable for a vast array of applications. However, its stability is compromised by exposure to strong oxidizing agents and prolonged exposure to UV light. Contradictory reports on its stability towards oxidation and light warrant application-specific testing. The provided protocols offer a standardized framework for researchers and developers to precisely quantify the solubility and stability of **E129**, ensuring optimal performance and quality in final product formulations.

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